

epirubicin hepatic impairment dose reduction bilirubin

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Compound Focus: Epirubicin Hydrochloride

CAS No.: 56390-09-1

Cat. No.: S548615

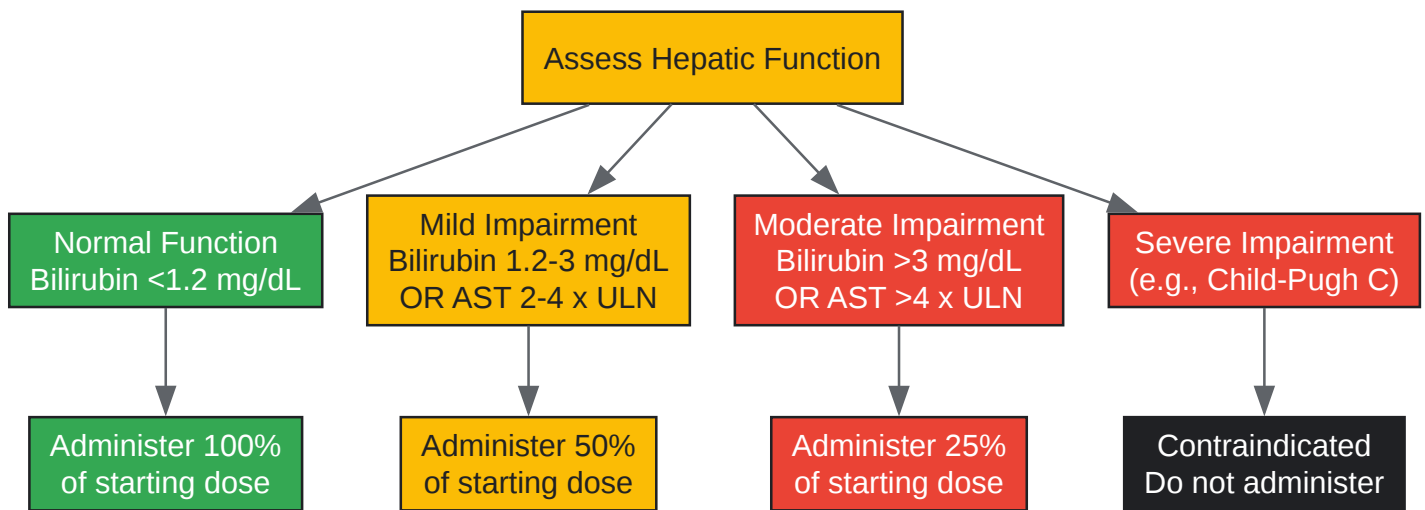
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Epirubicin Dose Adjustment for Hepatic Impairment

The dose of epirubicin must be reduced for patients with elevated serum bilirubin or AST levels. The following table summarizes the standard recommendations from the prescribing information [1] [2] [3].

Hepatic Function Status	Biomarker Levels	Recommended Epirubicin Dose
Normal	Bilirubin <1.2 mg/dL	No adjustment necessary (100% of starting dose)
Mild Impairment	Bilirubin 1.2-3 mg/dL OR AST 2-4 x ULN	Administer 50% of recommended starting dose
Moderate Impairment	Bilirubin >3 mg/dL OR AST >4 x ULN	Administer 25% of recommended starting dose
Severe Impairment	Severe hepatic impairment (Child-Pugh C)	Drug is contraindicated ; do not administer [2]

The workflow for dose decision-making based on these parameters can be visualized as follows:



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Experimental & Clinical Monitoring Protocol

For research protocols involving subjects with hepatic impairment, consistent monitoring and dose management are essential.

- **Baseline Assessment:** Obtain serum total bilirubin, AST, ALT, and other LFTs before initiating therapy [1] [2].
- **Ongoing Monitoring:** Continue to monitor hepatic function throughout and after treatment cycles [2].
- **Dose Re-evaluation:** Re-assess hepatic function before each treatment cycle and adjust the dose according to the current bilirubin and AST values [1].
- **Adverse Event Monitoring:** Closely monitor for signs of increased toxicity, particularly myelosuppression and gastrointestinal toxicity, as these may be enhanced in patients with hepatic impairment [4].

Critical Warnings & Additional Considerations

- **Severe Impairment:** Do not administer epirubicin to patients with **severe hepatic impairment** (e.g., Child-Pugh Class C) [2].
- **Cumulative Toxicity:** Be aware of the drug's other dose-limiting toxicities, such as **cumulative cardiotoxicity** and **severe myelosuppression**, which are independent of hepatic function [1] [2].
- **Extravasation Risk:** Administer carefully into the tubing of a freely flowing intravenous infusion to avoid extravasation, which can cause severe tissue necrosis [1].

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References

1. Epirubicin Dosage Guide + Max Dose, Adjustments [drugs.com]
2. ELLENCE (epirubicin hydrochloride injection) [labeling.pfizer.com]
3. Ellence (epirubicin) dosing , indications, interactions, adverse effects... [reference.medscape.com]
4. Chemotherapy Dosing in the Setting of Liver Dysfunction [cancernetwork.com]

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